

Application Note: Solvent Compatibility & Extraction of H-Glu-Tyr-OH.DEA

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Compound of Interest

Compound Name: *H-Glu-Tyr-OH.DEA*

Cat. No.: *B14798841*

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Executive Summary & Chemical Identity

H-Glu-Tyr-OH.DEA is the diethanolamine (DEA) salt of the bioactive dipeptide L-Glutamyl-L-Tyrosine. While the parent dipeptide is zwitterionic and sparingly soluble in water at its isoelectric point (pI ~3.2), the DEA salt form is engineered for enhanced solubility in aqueous and polar organic systems.

This modification alters the extraction landscape:

- Parent Peptide: Hydrophilic, crystallizable from water/acid.
- DEA Salt: Highly hygroscopic, often amorphous or oily, soluble in lower alcohols.

Critical Application Note: The primary amine on the Glutamic acid residue presents a latent risk of Schiff base formation if ketonic solvents (Acetone, MEK) are used during extraction. This guide prioritizes alcohol/ether precipitation systems to ensure structural integrity.

Chemical Profile

Property	Specification
Compound Name	H-Glu-Tyr-OH.DEA (L-Glutamyl-L-Tyrosine Diethanolamine salt)
Molecular Weight	~310.3 (Free Acid) + 105.1 (DEA) ≈ 415.4 g/mol (assuming 1:1 salt)
Polarity	High (Amphiphilic salt)
pKa Values	-COOH (~2.1), -COOH (~4.1), Phenolic-OH (~10.1), -NH (~9.[1][2][3][4][5][6][7]5)
Solubility Class	Soluble: Water, Methanol, Ethanol, DMSO. Insoluble: Diisopropyl Ether (DIPE), Hexane, Ethyl Acetate.

Solvent Compatibility Matrix

The following matrix dictates solvent selection based on solubility thermodynamics and chemical stability.

Class A: Recommended Solvents (Dissolution)

Used for dissolving the crude salt or as the primary solvent in crystallization.

Solvent	Solubility	Operational Notes
Water	Very High	Excellent for initial dissolution. Hard to remove (lyophilization required).
Methanol (MeOH)	High	Preferred. Low boiling point allows easy removal. Good for salt formation.
Ethanol (EtOH)	Moderate-High	Safer alternative to MeOH. May require slight warming (30°C).
DMSO	Very High	Use only if necessary. Difficult to remove; interferes with crystallization.

Class B: Anti-Solvents (Precipitation)

Used to force the peptide salt out of solution (Extraction/Purification).

Solvent	Compatibility	Operational Notes
MTBE	Excellent	Gold Standard. Forms granular precipitates rather than oils.
Diisopropyl Ether (DIPE)	Good	Good alternative to MTBE. Peroxide former (check stabilizers).
Ethyl Acetate	Moderate	Can be used, but some DEA salts form "gummy" oils in EtOAc.
n-Heptane/Hexane	Good	Strictly for oiling-out procedures. Low miscibility with MeOH.

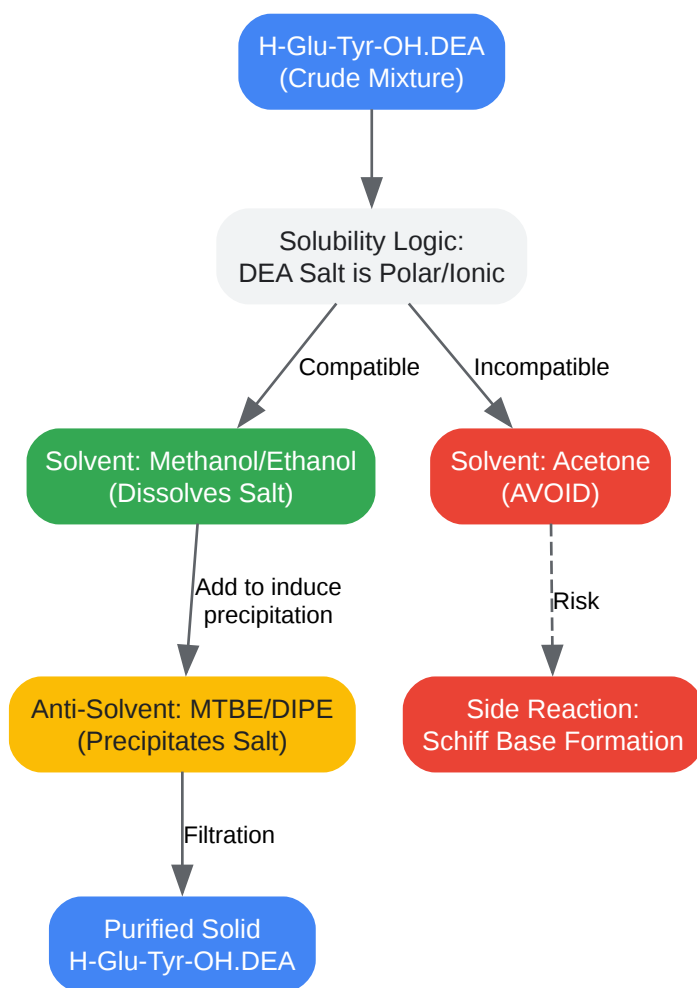
Class C: Forbidden / High-Risk Solvents

Do NOT use these solvents due to chemical incompatibility.

Solvent	Risk Factor	Mechanism of Failure
Acetone / MEK	CRITICAL	Schiff Base Formation: The ketone reacts with the N-terminal -amine of Glu to form an imine impurity (+40 Da mass shift).
Chloroform / DCM	Moderate	DEA salts are often insoluble, but chlorinated solvents can cause amine alkylation over long periods or form emulsions.
Strong Acids (pH < 2)	High	Pyroglutamate Formation: Acid catalyzes the cyclization of N-terminal Glu to PyroGlu (loss of 18 Da/Water).

Mechanism of Action: Solubility & Stability

To understand the protocol, one must understand the molecular behaviors governing the extraction.



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Figure 1: Solubility logic and risk assessment for solvent selection. Note the critical branch avoiding ketones.

Detailed Extraction Protocol

This protocol describes the isolation of **H-Glu-Tyr-OH.DEA** from a crude reaction mixture or a raw synthesis solution.

Method: Anti-Solvent Precipitation (Oiling-Out Prevention)

Objective: Isolate the peptide salt as a solid powder, removing non-polar impurities and excess free DEA.

Reagents

- Solvent A: Methanol (HPLC Grade)
- Solvent B (Anti-solvent): Methyl tert-butyl ether (MTBE) or Diisopropyl ether (DIPE). Pre-chilled to 0°C.

Step-by-Step Workflow

- Dissolution (The "Load" Phase):
 - Dissolve the crude **H-Glu-Tyr-OH.DEA** in the minimum volume of Solvent A (Methanol) required to obtain a clear solution.
 - Target Concentration: 100–200 mg/mL.
 - Note: If the solution is cloudy, filter through a 0.45 µm PTFE membrane to remove inorganic salts (NaCl/KCl) which are insoluble in MeOH.
- Concentration (Optional):
 - If the volume is excessive, concentrate via rotary evaporation at < 40°C to a syrup-like consistency.
 - Warning: Do not exceed 40°C to prevent thermal degradation (peptide bond hydrolysis).
- Precipitation (The "Extraction" Phase):
 - Place 10 volumes (relative to the MeOH solution) of Solvent B (MTBE) in a beaker with vigorous magnetic stirring.
 - Dropwise Addition: Slowly add the peptide-methanol solution into the stirring MTBE.
 - Observation: A white to off-white precipitate should form immediately.
 - Troubleshooting: If the product "oils out" (forms a sticky gum at the bottom), stop stirring. Decant the supernatant. Add fresh MTBE and scratch the oil with a glass rod or sonicate to induce crystallization.

- Maturation:
 - Continue stirring the suspension at 0–4°C for 30 minutes. This hardens the precipitate and extracts residual free DEA into the ether phase.
- Isolation:
 - Filter the solid using a sintered glass funnel (Porosity 3) or a Buchner funnel.
 - Wash: Rinse the filter cake 2x with cold MTBE.
- Drying:
 - Dry the solid in a vacuum oven at 25–30°C for 12–24 hours.
 - Note: DEA salts are hygroscopic. Store immediately in a desiccator or sealed container under Nitrogen.

Analytical Validation (HPLC)

To confirm the integrity of the extracted peptide and ensure no degradation occurred during the solvent treatment.

Parameter	Condition
Column	C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 150 mm, 5 µm
Mobile Phase A	0.1% Trifluoroacetic Acid (TFA) in Water
Mobile Phase B	0.1% TFA in Acetonitrile
Gradient	0% B to 30% B over 20 minutes (Polar peptide elutes early)
Flow Rate	1.0 mL/min
Detection	UV @ 214 nm (Peptide bond) and 280 nm (Tyrosine side chain)
Expected Result	H-Glu-Tyr-OH elutes as a single sharp peak. Note: DEA counter-ion is not UV active and will wash out in the void volume.

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